

Zileuton pharmacodynamics leukotriene pathway inhibition

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Compound Focus: Zileuton

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Emerging Research and Applications

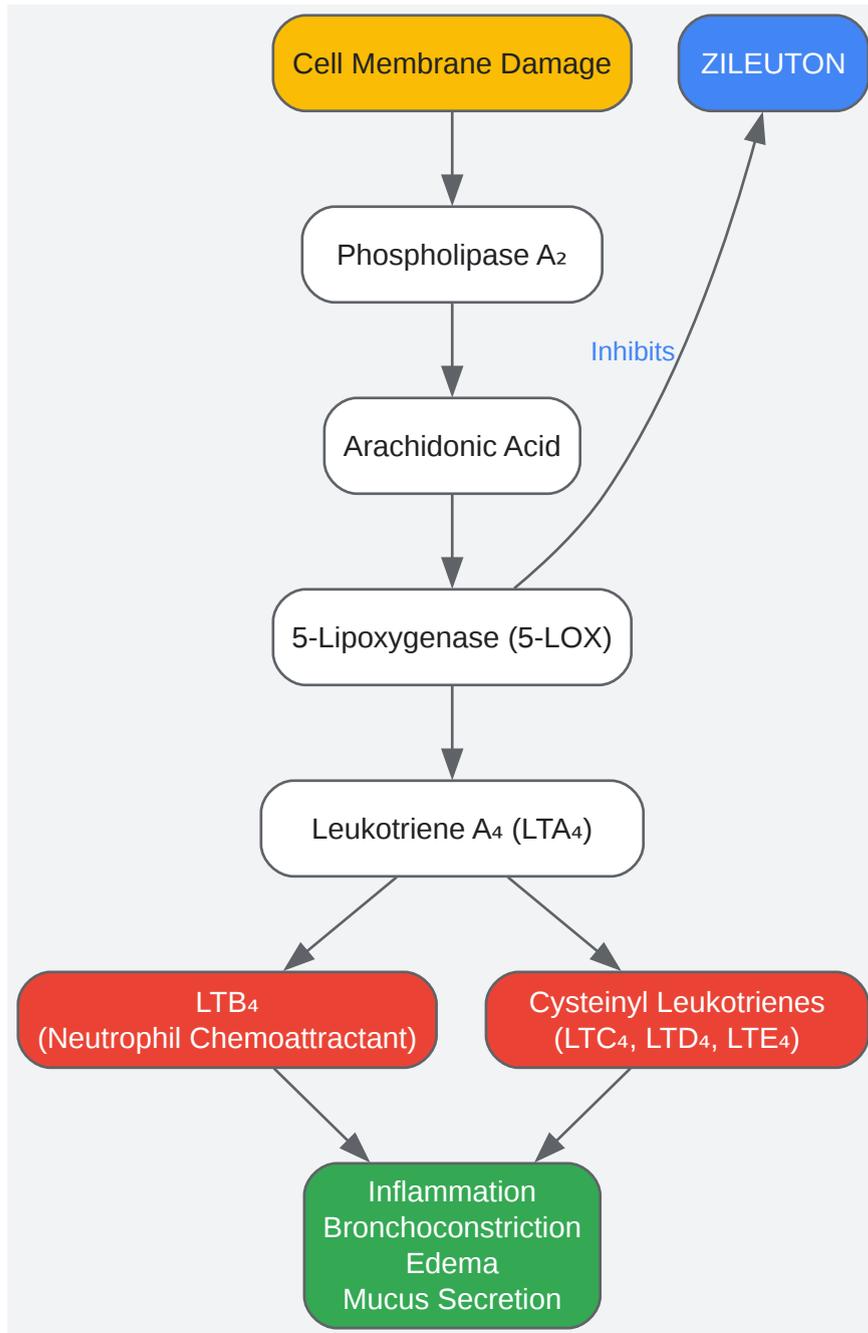
Beyond its approved use for chronic asthma, research highlights **Zileuton**'s potential in other inflammatory conditions. A key 2025 study revealed a new biological role for leukotrienes in the gut and found that **Zileuton** could block this pathway, nearly eliminating food-induced anaphylaxis in mouse models [1] [2]. This suggests **Zileuton** could be repurposed as a preventative treatment for food allergies.

Other investigational areas include:

- **Aspirin-Exacerbated Respiratory Disease (AERD):** Used off-label, with studies showing it can improve sinonasal outcomes and potentially reduce the need for sinus surgery [3] [4].
- **Acute Respiratory Distress Syndrome (ARDS):** A 2025 study found that **Zileuton** significantly reduced neutrophil infiltration and pro-inflammatory cytokine levels in a murine model of LPS-induced ARDS [5].
- **Dermatological Conditions:** Topical formulations are under investigation for atopic dermatitis [3] [4].
- **Oncology:** Research in mouse models indicates potential activity against chronic myeloid leukemia (CML), both alone and in combination with imatinib [4] [6].

Experimental Insights

The following diagram illustrates the leukotriene pathway and the specific point of inhibition by **Zileuton**, based on its established mechanism of action.



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A pivotal August 2025 study in *Science* detailed a novel protocol demonstrating **Zileuton**'s efficacy against food anaphylaxis [1] [2]. The key methodological steps were:

- **Animal Model:** Used peanut-sensitized mouse strains, one susceptible to anaphylaxis upon oral peanut challenge and one resistant.
- **Genetic Mapping:** A forward genetic screen identified the **DPEP1** gene as a key regulator of leukotriene levels in the gut.
- **Drug Intervention:** Anaphylaxis-susceptible mice were treated with a dose of **Zileuton** *before* oral administration of peanut extract.
- **Outcome Measurement:** Researchers monitored for symptoms of anaphylaxis and measured levels of allergenic protein in the bloodstream.

The results were striking: treatment with **Zileuton reversed the risk**, protecting **95% of susceptible mice** from anaphylaxis by reducing allergen absorption from the gut into the blood [1] [2]. This protective effect was only observed when the allergen was ingested, not when injected, confirming the role of leukotrienes in gut-specific allergen transport [2].

Important Safety and Interactions

The clinical use of **Zileuton** is constrained by a specific safety profile that requires careful management.

- **Hepatotoxicity:** The most serious adverse effect is potential elevation of liver enzymes (ALT). It is **contraindicated** in patients with active liver disease [4] [6]. Monitoring of ALT levels is mandatory: before treatment initiation, monthly for the first 3 months, every 2-3 months for the rest of the first year, and periodically thereafter during long-term therapy [4].
- **Drug-Drug Interactions:** As a weak inhibitor of CYP1A2, **Zileuton** can increase serum concentrations of several drugs [4] [6]. The table below outlines key interactions.

Interacting Drug	Effect of Coadministration	Clinical Management
Theophylline	Increased serum concentration of Theophylline [4] [6].	Monitor plasma levels and reduce dose as needed [4].
Warfarin	Decreased clearance, increased prothrombin time [4] [6].	Monitor prothrombin time closely and adjust warfarin dose [4].
Propranolol	Increased serum level, risk of bradycardia and hypotension [4].	Monitor for adverse effects; consider reducing beta-blocker dose [4].

Interacting Drug	Effect of Coadministration	Clinical Management
Tizanidine	CYP1A2 inhibition may increase Tizanidine concentration [4].	Avoid concurrent administration due to risk of adverse reactions [4].

The landscape of **Zileuton** research is rapidly evolving. A proof-of-concept clinical trial is already underway at Northwestern University to test its efficacy in humans with food allergies [1] [2]. Furthermore, its potential application in conditions like ARDS is being actively explored in preclinical models [5].

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